

In-Depth Technical Guide to 1,1'-Bis(di-tert-butylphosphino)ferrocene (dtbpf)

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Compound of Interest

Compound Name: DBtPF

Cat. No.: B8764969

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An Essential Ligand for Modern Catalysis

This technical guide provides a comprehensive overview of 1,1'-Bis(di-tert-butylphosphino)ferrocene, commonly abbreviated as dtbpf. It is intended for researchers, scientists, and drug development professionals who utilize cross-coupling reactions and other catalyzed chemical transformations in their work. This document details the molecular characteristics, synthesis, and key applications of dtbpf, with a focus on its role in facilitating challenging chemical syntheses.

Core Molecular Properties

1,1'-Bis(di-tert-butylphosphino)ferrocene is an organometallic compound featuring a ferrocene backbone with bulky di-tert-butylphosphino groups attached to each cyclopentadienyl ring. This structure imparts unique steric and electronic properties that are highly valuable in catalysis.

Property	Value
Molecular Formula	C ₂₆ H ₄₄ FeP ₂
Molecular Weight	474.42 g/mol
Appearance	Dark yellow to dark orange or red crystalline solid
Melting Point	73-75 °C
CAS Number	84680-95-5

Synthesis and Characterization

The synthesis and characterization of dtbpf and its metal complexes are crucial for ensuring its quality and catalytic activity. Below are representative experimental protocols.

Experimental Protocol: Synthesis of [PdCl₂(dtbpf)]

A common application of dtbpf is in the formation of palladium complexes, which are highly active catalysts.

Objective: To synthesize the palladium complex [1,1'-Bis(di-tert-butylphosphino)ferrocene]dichloropalladium(II).

Materials:

- 1,1'-Bis(di-tert-butylphosphino)ferrocene (dtbpf)
- Sodium tetrachloropalladate(II) (Na₂PdCl₄)
- Methyl-tetrahydrofuran (Me-THF)
- Acetonitrile

Procedure:

- Dissolve 1 equivalent of dtbpf in a mixture of Me-THF and a small amount of acetonitrile.

- Add 1 equivalent of Na_2PdCl_4 to the solution.
- Heat the reaction mixture under microwave conditions at 140°C for 10 minutes.
- A precipitate will form. Filter the solid product.
- Wash the precipitate with water to remove any inorganic salts.
- Dry the resulting red-brown solid to yield $[\text{PdCl}_2(\text{dtbpf})]$.

Experimental Protocol: Characterization of dtbpf and its Complexes

Objective: To confirm the identity and purity of synthesized dtbpf-containing compounds.

Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To characterize the protons on the ferrocene cyclopentadienyl rings and the tert-butyl groups.
 - ^{31}P NMR: To identify the chemical environment of the phosphorus atoms, which is indicative of ligand coordination to a metal center.
- Elemental Analysis: To determine the percentage composition of Carbon, Hydrogen, and other elements, confirming the empirical formula.
- X-ray Crystallography: To determine the precise three-dimensional molecular structure of the compound in its crystalline form.

Catalytic Applications and Workflows

The primary application of dtbpf is as a ligand in homogeneous catalysis, particularly for palladium-catalyzed cross-coupling reactions. The bulky tert-butyl groups on the phosphine ligands create a sterically hindered environment around the metal center, which can promote reductive elimination and stabilize low-coordinate, catalytically active species.

Below is a generalized workflow for a Suzuki-Miyaura cross-coupling reaction using a palladium-dtbpf catalyst.

Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Catalytic Cycle of Suzuki-Miyaura Coupling

While dtbpf is not directly involved in biological signaling pathways, it is central to the catalytic "pathway" of many chemical reactions. The diagram below illustrates the key steps in a Suzuki-Miyaura cross-coupling cycle where "L" represents the dtbpf ligand.

Simplified catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

This guide provides foundational information on 1,1'-Bis(di-tert-butylphosphino)ferrocene (dtbpf). For specific applications and advanced protocols, consulting the primary literature is recommended. The unique properties of dtbpf continue to make it a valuable tool in the synthesis of complex organic molecules, including those of pharmaceutical interest.

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